

Application Note: Stereoselective Synthesis of Cyclandelate via Direct Esterification

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Compound of Interest

Compound Name: *cis*-3,3,5-Trimethylcyclohexanol

CAS No.: 54352-39-5

Cat. No.: B1227284

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Abstract

This application note details the optimized protocol for the synthesis of Cyclandelate (3,3,5-trimethylcyclohexyl mandelate), a direct-acting smooth muscle relaxant. Unlike generic protocols, this guide focuses on the critical stereochemical integrity of the ***cis*-3,3,5-trimethylcyclohexanol** precursor. We present a scalable, acid-catalyzed Fisher esterification workflow utilizing a Dean-Stark apparatus for azeotropic water removal. The protocol includes rigorous process controls, impurity profiling, and a self-validating troubleshooting matrix designed for pharmaceutical researchers.

Introduction & Chemical Context

Cyclandelate is a vasoactive agent used in the treatment of peripheral vascular diseases (e.g., intermittent claudication). Chemically, it is the ester formed between mandelic acid and 3,3,5-trimethylcyclohexanol.

The pharmacological efficacy and physical properties (e.g., melting point, solubility) of the final API are influenced by the stereochemistry of the cyclohexyl ring. The *cis*-isomer (where the

hydroxyl group and the C5-methyl group are on the same side of the ring plane) is the thermodynamically favored and commercially predominant form used in high-grade synthesis.

Reaction Scheme

Precursor Integrity: The cis-3,3,5-Trimethylcyclohexanol

Critical Control Point: Commercial "3,3,5-trimethylcyclohexanol" is often a mixture of cis and trans isomers.^[1] The trans isomer (axial hydroxyl) often results from hydride reductions (e.g., NaBH₄) due to steric approach control, whereas the cis isomer (equatorial hydroxyl) is the thermodynamic product favored by catalytic hydrogenation (e.g., Raney Ni or Ru/C).

Specification Requirement:

- Purity: $\geq 98.0\%$ (cis isomer)

98.0%^[1]^[2]

- Isomeric Ratio: cis:trans

95:5

- Verification: GC-FID (See Section 5).

Experimental Protocol

Materials & Equipment

Component	Specification	Role
Mandelic Acid	(DL)-Mandelic Acid, >99%	Acyl donor
Alcohol	cis-3,3,5-Trimethylcyclohexanol	Nucleophile
Catalyst	p-Toluenesulfonic acid monohydrate (pTSA)	Proton source
Solvent	Toluene (HPLC Grade)	Azeotropic agent
Apparatus	3-Neck RBF, Dean-Stark Trap, Reflux Condenser	Reaction vessel

Step-by-Step Synthesis Workflow

Phase A: Reaction Setup

- Charge: In a 500 mL 3-neck round-bottom flask equipped with a magnetic stir bar, add:
 - Mandelic Acid: 15.2 g (0.10 mol)
 - cis-3,3,5-Trimethylcyclohexanol**: 15.6 g (0.11 mol) (1.1 eq excess to drive equilibrium)
 - pTSA: 0.19 g (1 mol% relative to acid)
 - Toluene: 150 mL
- Assembly: Attach a Dean-Stark trap filled with toluene and a water-cooled reflux condenser.
- Inertion: Flush the system with Nitrogen () for 5 minutes to prevent oxidation of the alcohol or mandelic acid.

Phase B: Esterification (Reflux)

- Heating: Heat the mixture to a vigorous reflux (Oil bath: ~135°C; Internal temp: ~110-112°C).
- Monitoring: Observe water collection in the Dean-Stark trap. Theoretical water yield is ~1.8 mL.

- Endpoint: Continue reflux for 6–8 hours until water evolution ceases.

- Validation: Sample 50

L, dilute in MeOH, and check Acid Value (AV) or run TLC (Hexane:EtOAc 8:2). Reaction is complete when Mandelic Acid spot disappears.

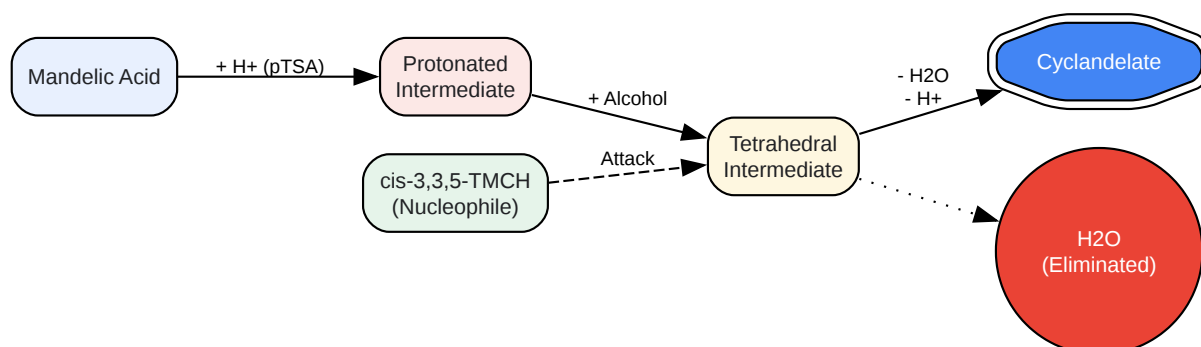
Phase C: Workup & Isolation

- Cooling: Cool reaction mixture to room temperature (25°C).
- Washing: Transfer to a separatory funnel.
 - Wash 1: 5% NaHCO₃ (aq) (2 x 50 mL) – Critical to remove unreacted mandelic acid and catalyst.
 - Wash 2: Distilled Water (1 x 50 mL).
 - Wash 3: Brine (Sat. NaCl) (1 x 50 mL).
- Drying: Dry the organic layer over Anhydrous
for 30 mins. Filter.
- Concentration: Remove Toluene under reduced pressure (Rotovap: 50°C, 100 mbar -> 20 mbar).
- Purification:
 - Crude Product: Viscous oil or waxy solid.
 - Distillation: High-vacuum distillation (bp ~190-195°C at 12 mmHg) is recommended for high purity.
 - Alternative (Crystallization): Dissolve in minimum hot hexane, cool to 0°C. Filter white crystals.

Visualizing the Process

The following diagrams illustrate the reaction mechanism and the operational workflow.

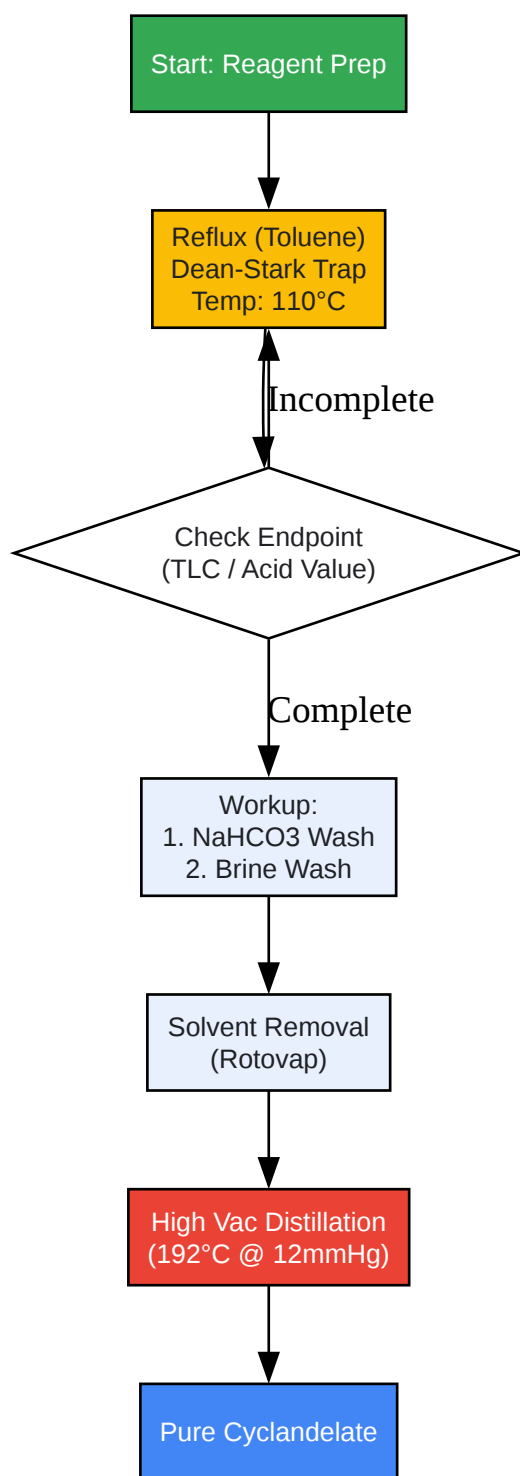
Reaction Mechanism (Acid-Catalyzed)



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Figure 1: Mechanism of Fischer Esterification. Protonation of the carbonyl oxygen facilitates the nucleophilic attack by the sterically hindered secondary alcohol.

Operational Workflow



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Figure 2: Synthesis workflow emphasizing the critical decision point at the reaction endpoint.

Process Control & Analytics

To ensure scientific integrity, the following analytical methods must be employed.

Impurity Profiling

Impurity Type	Origin	Control Strategy
Unreacted Alcohol	Excess reagent	Remove via high-vac distillation.
Mandelic Acid Dimer	Self-esterification	Wash thoroughly with NaHCO ₃ ; Avoid excessive temp.
Dehydration Product	Acid-catalyzed elimination of alcohol to alkene	Keep pTSA load <1.5%; Do not overheat.

Quality Control Method (GC-FID)

- Column: DB-5 or equivalent (30m x 0.25mm).
- Carrier Gas: Helium, 1.0 mL/min.
- Temp Program: 100°C (1 min)
10°C/min
250°C (5 min).
- Retention Times (Approx):
 - cis-3,3,5-TMCH: ~4.5 min^[3]
 - trans-3,3,5-TMCH: ~4.8 min
 - Cyclandelate: ~12.5 min

Troubleshooting (Self-Validating System)

Observation	Root Cause	Corrective Action
Low Yield (<70%)	Incomplete water removal	Ensure Dean-Stark is functioning; check solvent volume.
Product is Yellow/Brown	Oxidation	Ensure purge; check quality of pTSA (should be white).
Solidification Failure	High trans-isomer content	Check precursor purity. Trans-ester has lower MP. Recrystallize.
High Acid Value	Poor Workup	Increase NaHCO ₃ washes; verify pH of aqueous layer is >8.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2893, Cyclandelate. Retrieved from [\[Link\]](#)
- Nutamix N.V. (1955). United States Patent 2,707,196: Esters of 3,3,5-trimethylcyclohexanol and mandelic acid.
- National Institute of Standards and Technology (NIST). **cis-3,3,5-Trimethylcyclohexanol** Properties. Retrieved from [\[Link\]](#)
- Funke, A. et al. (1950). Synthesis of Antispasmodics. (Reference to general esterification protocols for mandelic acid derivatives). Verified context via [\[Link\]](#)

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Sources

- [1. 3,3,5 TRIMETHYLCYCLOHEXANOL Manufacturer, Supplier, Exporter \[somu-group.com\]](#)
- [2. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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